

Technical Guide: Octa-1,7-diene - Physicochemical Properties and Synthetic Overview

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Compound of Interest

Compound Name: Octa-1,7-diene-1,8-dione

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Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of Octa-1,7-diene. It includes tabulated data on its solubility in various solvents and key physical parameters such as melting point, boiling point, and density. Detailed, generalized experimental protocols for the determination of these properties are provided to assist in laboratory settings. Furthermore, a logical workflow for the industrial synthesis and purification of Octa-1,7-diene, derived from established patent literature, is presented visually using a Graphviz diagram. This document serves as a critical resource for professionals engaged in chemical research and development.

Physicochemical Properties of Octa-1,7-diene

Octa-1,7-diene is a colorless liquid with a distinct odor.^[1] It is an important intermediate in organic synthesis, particularly in the production of polymers and as a crosslinking agent.^[1]

Physical Properties

The key physical properties of Octa-1,7-diene are summarized in the table below. These values are essential for its handling, storage, and application in various chemical processes.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄	[2]
Molecular Weight	110.2 g/mol	[2]
Melting Point	-70 °C	[2]
Boiling Point	114-121 °C	[2]
Density	0.746 g/mL at 25 °C	[2]
Refractive Index	n ₂₀ /D 1.422	[2]
Flash Point	10 °C (closed cup)	[2]
Autoignition Temperature	230 °C	

Solubility Data

The solubility of Octa-1,7-diene in various solvents is a critical parameter for its use in reactions and purification processes.

Solvent	Solubility	Source
Water	Slightly miscible (0.08 g/L)	[2]
Methanol	Miscible	[2]
Cyclohexane	Miscible	[2]

Experimental Protocols

The following sections detail generalized experimental procedures for determining the key physical properties of organic compounds like Octa-1,7-diene.

Determination of Melting Point (Capillary Method)

This method is suitable for determining the melting point of solid organic compounds. For a low-melting substance like Octa-1,7-diene, this protocol would be applicable if it were solidified at a low temperature.

Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Sample of the organic solid
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Ensure the sample is dry and finely powdered. If necessary, grind the sample gently in a mortar and pestle.
- Load the capillary tube by pressing the open end into the sample, trapping a small amount of the powder.
- Tap the sealed end of the capillary tube on a hard surface to pack the sample into the bottom. The packed sample height should be 2-3 mm.
- Place the loaded capillary tube into the heating block of the melting point apparatus.
- Set the apparatus to heat at a rapid rate initially to approach the expected melting point.
- When the temperature is about 15-20 °C below the expected melting point, reduce the heating rate to 1-2 °C per minute to ensure thermal equilibrium.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first droplet of liquid appears (the beginning of the melting range).
- Record the temperature at which the last solid crystal melts (the end of the melting range).

Determination of Boiling Point (Microscale Method)

This method is suitable for determining the boiling point of a small volume of a liquid organic compound.

Materials:

- Thiele tube or other heating bath (e.g., oil bath)
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Liquid sample

Procedure:

- Fill the small test tube with the liquid sample to a depth of about 1-2 cm.
- Place the capillary tube, sealed end up, into the liquid in the test tube.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Clamp the thermometer so that the apparatus is suspended in the heating bath (Thiele tube or oil bath). The heat-transfer liquid in the bath should be above the level of the sample in the test tube.
- Heat the bath gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a steady and rapid stream of bubbles is observed.
- Turn off the heat and allow the bath to cool slowly.
- Observe the capillary tube. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.

Determination of Solubility

This procedure outlines a qualitative method to determine the solubility of an organic compound in various solvents.

Materials:

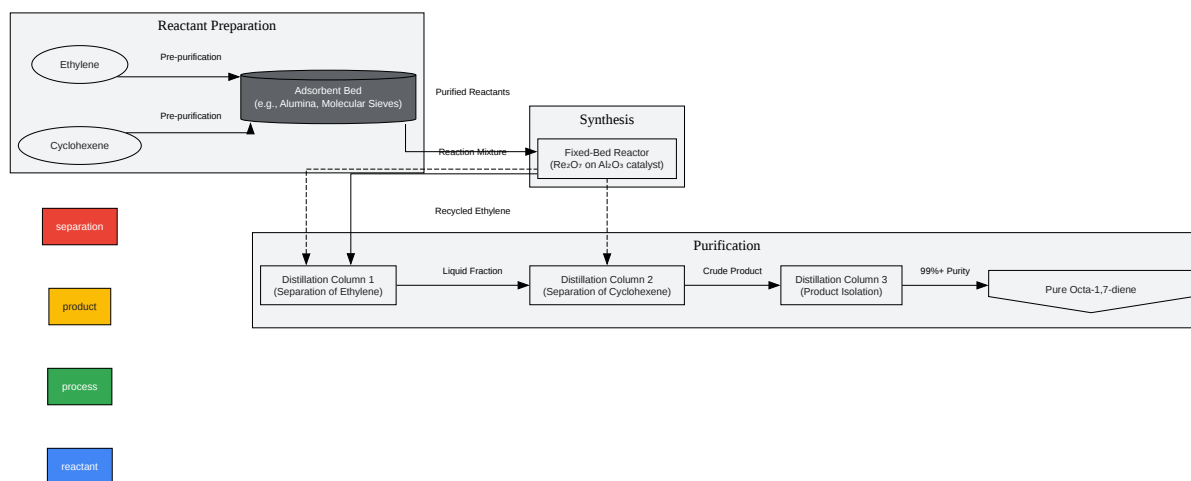
- Small test tubes
- Stirring rod
- Sample of the organic compound
- A selection of solvents (e.g., water, methanol, cyclohexane)

Procedure:

- Place approximately 0.1 g (if solid) or 0.2 mL (if liquid) of the organic compound into a small test tube.
- Add 3 mL of the chosen solvent to the test tube.
- Stir the mixture vigorously with a stirring rod for about one minute.
- Observe the mixture. If the compound completely dissolves, it is considered soluble. If it remains as a separate phase or a significant amount of solid is present, it is considered insoluble. If some, but not all, of the compound dissolves, it can be classified as partially soluble.
- Repeat the procedure for each solvent to be tested.

Synthesis and Purification Workflow

Octa-1,7-diene can be synthesized on an industrial scale via the metathesis of cyclohexene with ethylene.^[3] The following diagram illustrates a continuous process for its production and subsequent purification.^[3]



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Continuous synthesis and purification of Octa-1,7-diene.

Biological Activity

Currently, there is limited specific information available in peer-reviewed literature detailing the involvement of Octa-1,7-diene in defined biological signaling pathways. Its primary applications and research focus are in the realm of polymer chemistry and organic synthesis.^{[1][4]} General toxicity studies indicate that it can be irritating to the eyes, skin, and respiratory tract.^[1]

Conclusion

This technical guide has summarized the essential physicochemical properties of Octa-1,7-diene, provided standardized protocols for their determination, and outlined a representative industrial synthesis and purification workflow. The compiled data and methodologies are intended to support researchers and professionals in the effective and safe utilization of this versatile chemical intermediate.

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